

Application Notes: PROTAC AR Degradar-4 TFA for AR-V7 Degradation

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Compound of Interest

Compound Name: PROTAC AR Degradar-4 TFA

Cat. No.: B11930000

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Audience: Researchers, scientists, and drug development professionals.

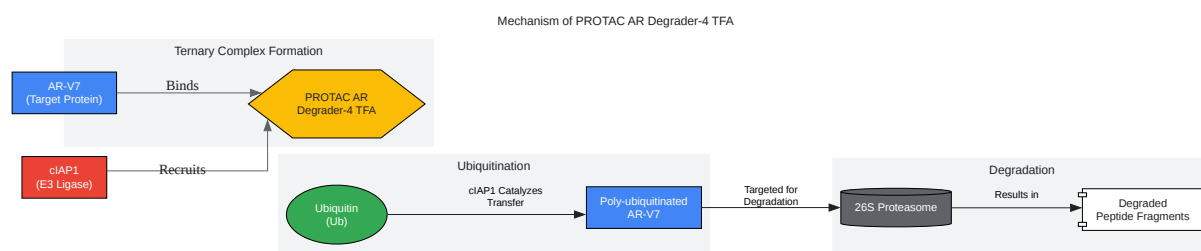
Introduction Proteolysis-targeting chimeras (PROTACs) are innovative therapeutic agents that harness the cell's own ubiquitin-proteasome system to selectively eliminate target proteins.[1] A PROTAC is a heterobifunctional molecule with a ligand for a target protein of interest (POI) and another for an E3 ubiquitin ligase, connected by a linker.[1][2] This ternary complex formation facilitates the ubiquitination of the POI, marking it for degradation by the proteasome.[2][3]

The Androgen Receptor (AR) is a crucial driver in the development and progression of prostate cancer.[4] A significant challenge in treating castration-resistant prostate cancer (CRPC) is the emergence of AR splice variants, most notably Androgen Receptor splice variant 7 (AR-V7).[4] [5] AR-V7 lacks the ligand-binding domain (LBD), rendering it insensitive to conventional anti-androgen therapies like enzalutamide.[4][5]

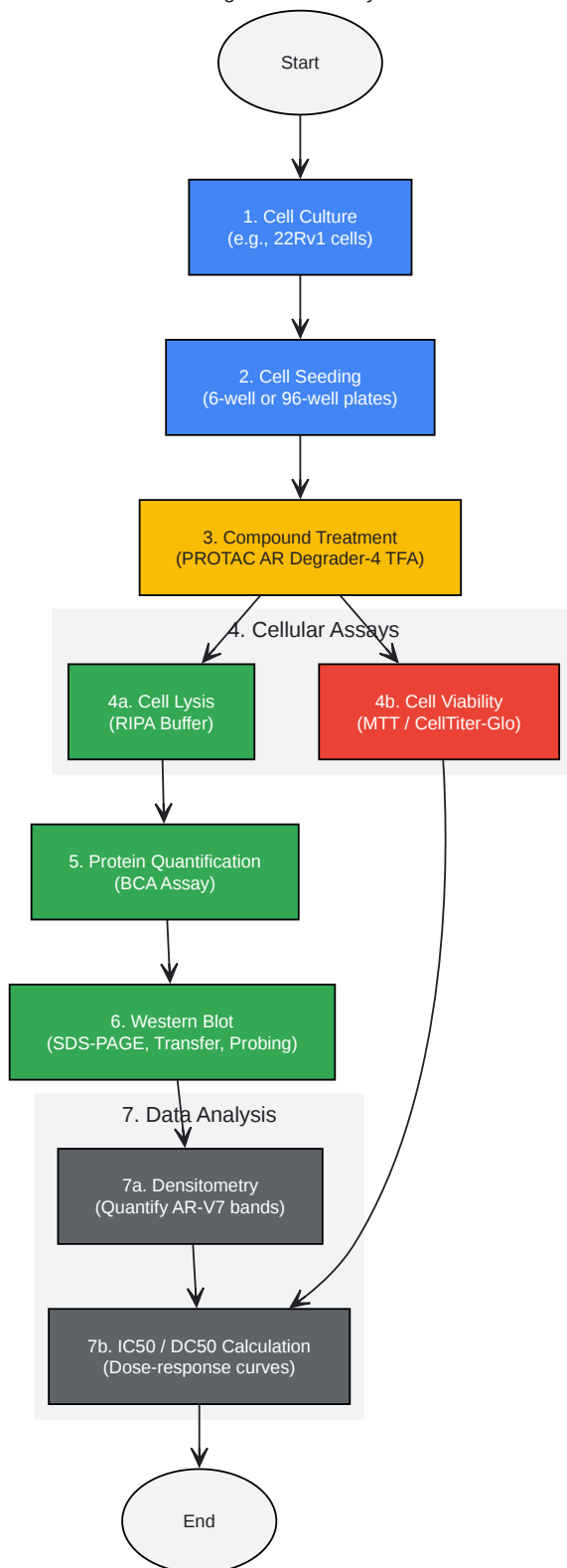
PROTAC AR Degradar-4 TFA is an Androgen Receptor degrader that functions as a Specific and Non-genetic IAP-dependent Protein Eraser (SNIPER).[6] It comprises a ligand that binds to the AR, a linker, and a ligand that recruits the cellular inhibitor of apoptosis protein 1 (cIAP1), an E3 ubiquitin ligase.[6] This mechanism allows for the targeted degradation of AR proteins, including the clinically relevant AR-V7 variant. These notes provide detailed protocols to assess the efficacy of **PROTAC AR Degradar-4 TFA** in degrading AR-V7 in cancer cell lines.

Mechanism of Action: SNIPER-mediated AR-V7 Degradation

PROTAC AR Degradar-4 TFA facilitates the formation of a ternary complex between the AR-V7 protein and the cIAP1 E3 ligase. This proximity induces the poly-ubiquitination of AR-V7 by the E3 ligase, tagging it for subsequent recognition and degradation by the 26S proteasome. This event-driven mechanism allows a single PROTAC molecule to trigger the degradation of multiple target proteins.[2]



AR-V7 Degradation Assay Workflow

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